

Application Notes and Protocols for MSC-4106 in Cell Culture

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Compound of Interest

Compound Name: MSC-4106

Cat. No.: B10831562

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Introduction

MSC-4106 is a potent and orally active small molecule inhibitor of the YAP/TAZ-TEAD transcriptional complex.[1][2] The Hippo signaling pathway is a critical regulator of organ size, cell proliferation, and apoptosis.[3][4] Dysregulation of this pathway, leading to the activation of the transcriptional coactivators YAP and TAZ, is implicated in the development and progression of various cancers.[5] **MSC-4106** targets the interaction between YAP/TAZ and the TEAD family of transcription factors, thereby inhibiting the transcription of downstream target genes involved in cell proliferation and survival, such as Cysteine-rich angiogenic inducer 61 (Cyr61) and Connective Tissue Growth Factor (CTGF).

These application notes provide detailed experimental protocols for the use of **MSC-4106** in cell culture, focusing on YAP/TAZ-dependent cancer cell lines.

Data Presentation

In Vitro Efficacy of MSC-4106

Cell Line	Assay Type	IC50	Treatment Duration	Reference
SK-HEP-1	Luciferase Reporter	4 nM	24 hours	
NCI-H226	Cell Viability	14 nM	4 days	
NCI-H226	Cell Viability	3 nM	7 days	
SW620 (YAP/TAZ KO)	Cell Viability	>30 μ M	Not Specified	

Downstream Target Gene Modulation by MSC-4106 in NCI-H226 Xenograft Model

Treatment Group	Time Point	Cyr61 Expression
5 mg/kg	24 hours	Down-regulated
100 mg/kg	6, 24, 30, 48, and 72 hours	Down-regulated

Experimental Protocols

Preparation of MSC-4106 Stock Solution

Materials:

- **MSC-4106** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Protocol:

- Based on the information from suppliers, **MSC-4106** is soluble in DMSO. To prepare a 10 mM stock solution, dissolve 3.593 mg of **MSC-4106** (MW: 359.30 g/mol) in 1 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution.

- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.

Cell Culture Protocols

a. NCI-H226 (Human Lung Squamous Cell Carcinoma)

- Growth Medium: RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Culture Conditions: 37°C in a humidified atmosphere with 5% CO₂.
- Subculturing:
 - When cells reach 80-90% confluency, aspirate the medium.
 - Wash the cell monolayer with PBS.
 - Add 0.25% Trypsin-EDTA and incubate at 37°C until cells detach.
 - Neutralize the trypsin with complete growth medium and centrifuge the cell suspension.
 - Resuspend the cell pellet in fresh medium and seed into new flasks at a 1:3 to 1:6 split ratio.

b. SK-HEP-1 (Human Liver Adenocarcinoma)

- Growth Medium: Eagle's Minimum Essential Medium (EMEM) supplemented with 10% FBS, 2 mM L-glutamine, 1% Non-Essential Amino Acids (NEAA), and 1 mM sodium pyruvate.
- Culture Conditions: 37°C in a humidified atmosphere with 5% CO₂.
- Subculturing:
 - When cells reach 80-90% confluency, aspirate the medium.
 - Wash with PBS.

- Add Trypsin-EDTA and incubate until cells detach.
- Neutralize with complete growth medium, centrifuge, and resuspend.
- Seed at a 1:2 to 1:4 split ratio.

c. SW620 (Human Colorectal Adenocarcinoma)

- Growth Medium: Leibovitz's L-15 Medium supplemented with 10% FBS.
- Culture Conditions: 37°C in a humidified atmosphere with 0% CO₂.
- Subculturing:
 - When cells reach 80-90% confluency, aspirate the medium.
 - Wash with PBS.
 - Add Trypsin-EDTA and incubate.
 - Neutralize, centrifuge, and resuspend.
 - Seed at a 1:2 to 1:4 split ratio.

Cell Viability Assay (e.g., MTT Assay)

Materials:

- Cells of interest (e.g., NCI-H226)
- 96-well plates
- **MSC-4106** stock solution
- Complete growth medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)

- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)

Protocol:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Prepare serial dilutions of **MSC-4106** in complete growth medium from the stock solution. Ensure the final DMSO concentration is below 0.1% to avoid solvent toxicity.
- Remove the medium from the wells and add 100 μ L of the medium containing different concentrations of **MSC-4106**. Include a vehicle control (medium with DMSO).
- Incubate the plate for the desired duration (e.g., 4 or 7 days).
- Add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C.
- Add 100 μ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control and plot a dose-response curve to determine the IC50 value.

Luciferase Reporter Gene Assay

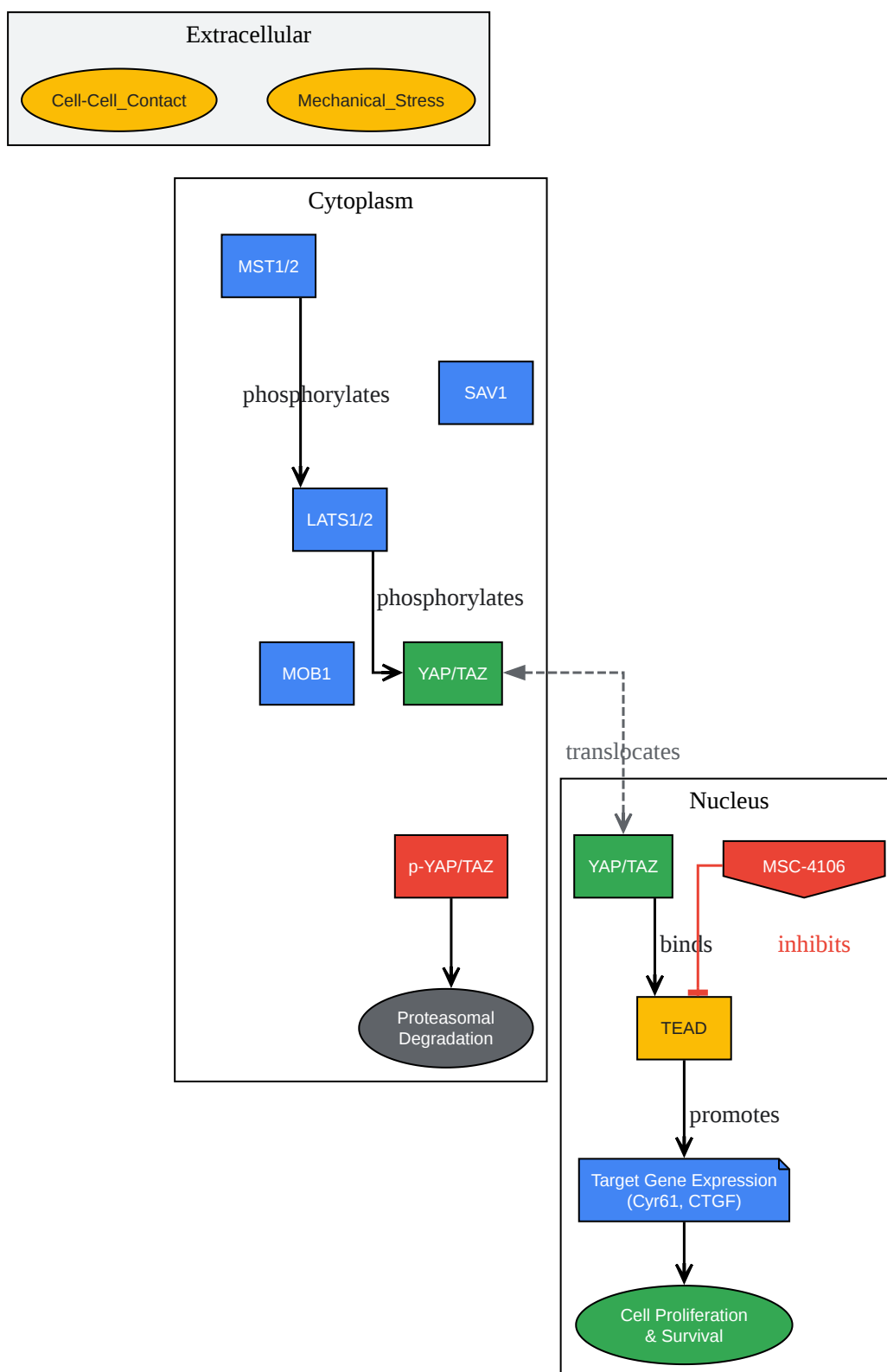
Materials:

- SK-HEP-1 cells stably expressing a TEAD-responsive luciferase reporter construct.
- 96-well white, clear-bottom plates.
- **MSC-4106** stock solution.
- Complete growth medium.
- Luciferase assay reagent (e.g., Bright-Glo™).

Protocol:

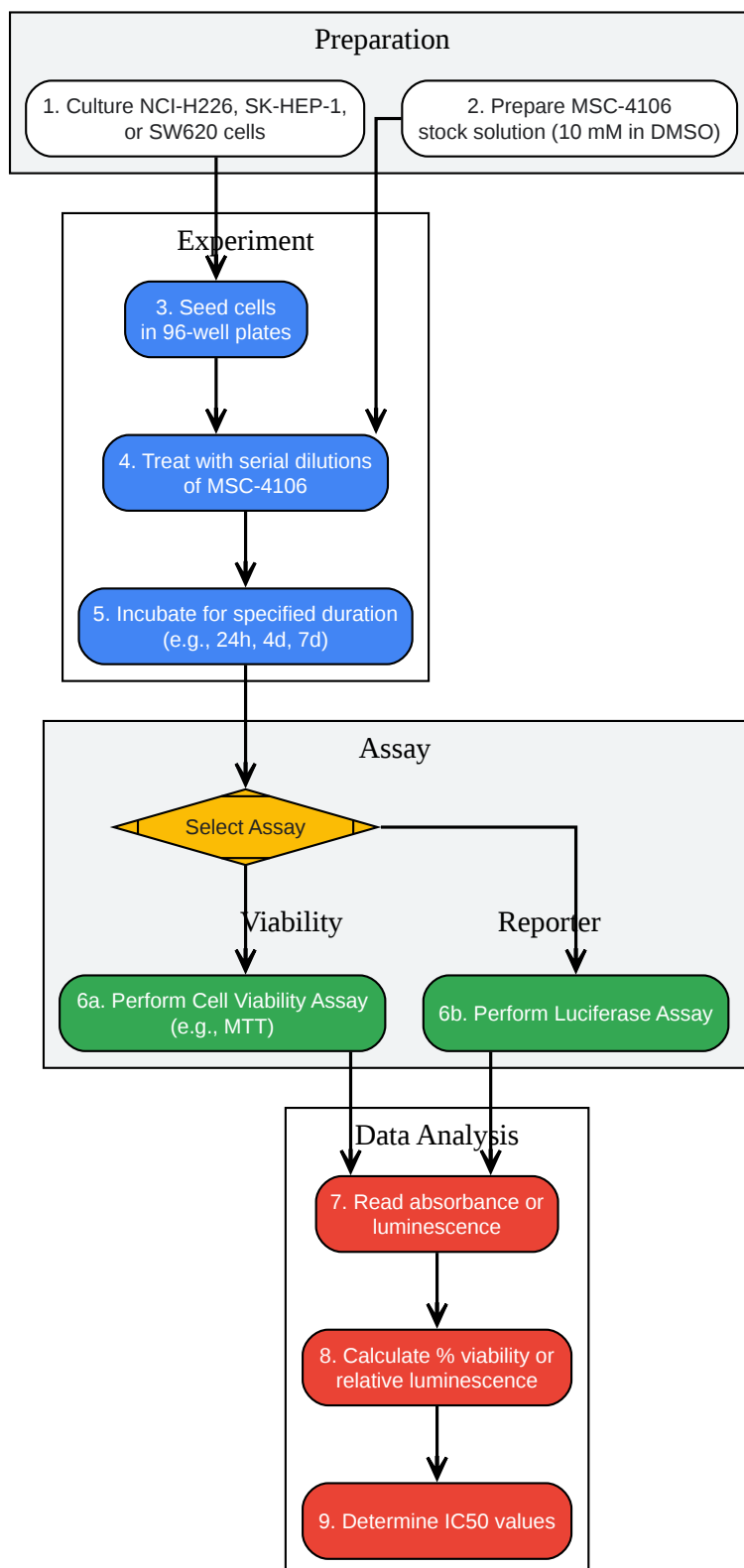
- Seed the reporter cell line in a 96-well plate and allow them to attach.
- Treat the cells with a serial dilution of **MSC-4106** as described in the cell viability assay protocol.
- Incubate for 24 hours.
- Equilibrate the plate and the luciferase assay reagent to room temperature.
- Add the luciferase assay reagent to each well according to the manufacturer's instructions.
- Measure the luminescence using a luminometer.
- Normalize the luciferase activity to a control and plot the data to determine the IC50.

Mandatory Visualization



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Caption: Hippo Signaling Pathway and **MSC-4106** Mechanism of Action.



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Caption: Experimental Workflow for **MSC-4106** Cell-Based Assays.

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